

An In-depth Technical Guide to the Fundamental Properties of Lithium Aluminum Deuteride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium aluminum deuteride*

Cat. No.: *B032165*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lithium aluminum deuteride (LAD), with the chemical formula LiAlD_4 , is a powerful deuterated reducing agent analogous to lithium aluminum hydride (LAH). Its significance in modern organic synthesis, particularly within pharmaceutical and drug development sectors, stems from its ability to introduce deuterium atoms into molecules with high precision. This isotopic labeling is a critical tool for elucidating reaction mechanisms, studying kinetic isotope effects (KIE), and enhancing the metabolic profiles of drug candidates. This guide provides a comprehensive overview of the fundamental properties of LAD, detailed experimental protocols for its use, and its applications in scientific research.

Physicochemical Properties

LAD is a gray to white, odorless powder that is highly reactive and hygroscopic.^[1] It reacts violently with water and other protic solvents, liberating flammable deuterium gas.^{[1][2]} Proper handling in an inert and dry atmosphere is therefore essential.

Quantitative Data Summary

The key physical and chemical properties of **lithium aluminum deuteride** are summarized in the table below for easy reference and comparison.

Property	Value	References
Chemical Formula	LiAlD ₄	[3]
Molecular Weight	41.99 g/mol	[4][5]
Appearance	White to grey powder	[1][6]
Density	0.716 g/cm ³	[2]
Melting Point	Decomposes above 125-175 °C	[1][6]
Solubility	Soluble in diethyl ether, tetrahydrofuran (THF), dimethylcellosolve. Slightly soluble in dibutyl ether. Insoluble or very slightly soluble in hydrocarbons and dioxane.	[1][7]
Isotopic Purity	Commercially available in various purities, typically ≥98 atom % D.	[4][5][8][9]
Chemical Purity	Typically ≥97-98%.	[10]

Synthesis and Handling

Synthesis of Lithium Aluminum Deuteride

Lithium aluminum deuteride can be synthesized by the reaction of lithium deuteride (LiD) with an aluminum halide, such as aluminum bromide (AlBr₃) or aluminum chloride (AlCl₃), in an ethereal solvent.[11][12]

A common laboratory-scale synthesis involves the following reaction: $4 \text{ LiD} + \text{AlBr}_3 \rightarrow \text{LiAlD}_4 + 3 \text{ LiBr}$

A detailed experimental protocol for a related synthesis of LiAlH₄ from LiH and AlCl₃ is described by Finholt, Bond, and Schlesinger, which can be adapted for the deuterated analogue.[12] The procedure involves the slow addition of an ethereal solution of aluminum

chloride to a stirred suspension of lithium hydride (or deuteride) in diethyl ether under an inert atmosphere.^[12] The reaction is exothermic and results in the precipitation of lithium chloride, while the lithium aluminum hydride (or deuteride) remains in solution.^[12]

Handling and Safety Precautions

LAD is a highly reactive and hazardous substance that requires stringent safety protocols.

- **Inert Atmosphere:** All manipulations of LAD must be carried out under a dry, inert atmosphere (e.g., nitrogen or argon) in a glovebox or using Schlenk line techniques.^[1]
- **Exclusion of Moisture:** LAD reacts violently with water, releasing flammable deuterium gas which can ignite spontaneously.^[2] All glassware must be oven-dried and cooled under an inert atmosphere, and anhydrous solvents must be used.
- **Personal Protective Equipment (PPE):** Appropriate PPE, including flame-retardant lab coats, safety glasses, and gloves, must be worn at all times.
- **Quenching:** Spills and residual LAD in reaction flasks must be quenched carefully. This is typically done by the slow, dropwise addition of ethyl acetate, followed by methanol, and then water, all while cooling the flask in an ice bath.^[13]

Applications in Research and Drug Development

The primary application of LAD is as a powerful and selective reducing agent that introduces deuterium labels into organic molecules.

Reduction of Functional Groups

LAD can reduce a wide range of functional groups, including esters, carboxylic acids, amides, and nitriles, to their corresponding deuterated alcohols and amines.^[14] The reactivity of LAD is comparable to that of LAH.

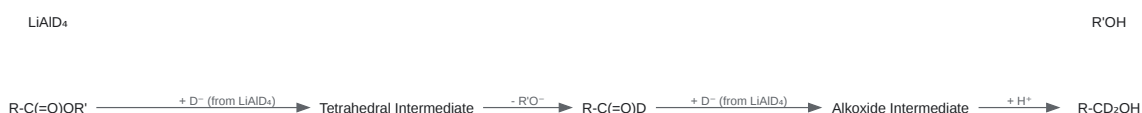
The reduction of an ester to a primary alcohol by LAD involves a two-step nucleophilic addition of deuteride ions. The mechanism is illustrated in the diagram below.

4. Workup (H_3O^+)

3. Second Deuteride Attack

2. Elimination

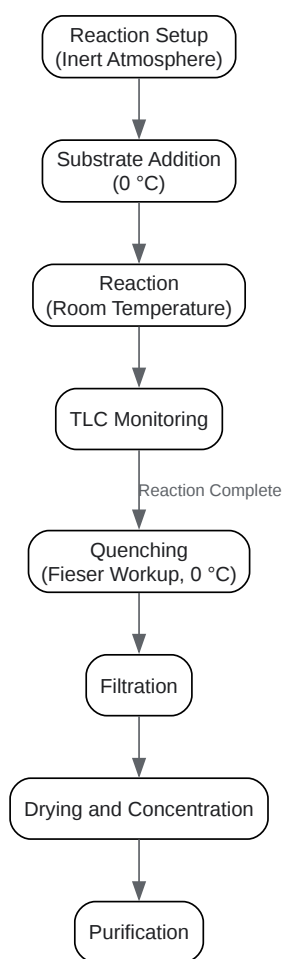
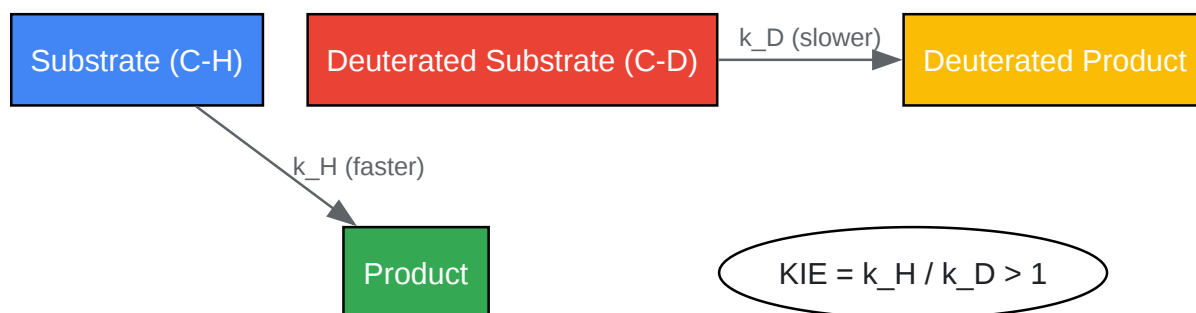
1. Deuteride Attack

[Click to download full resolution via product page](#)

Caption: Mechanism of ester reduction by **lithium aluminum deuteride**.

Kinetic Isotope Effect (KIE) Studies

The replacement of a hydrogen atom with a deuterium atom can significantly alter the rate of a chemical reaction if the C-H bond is broken in the rate-determining step. This phenomenon, known as the Kinetic Isotope Effect (KIE), is a powerful tool for elucidating reaction mechanisms.^[15] By synthesizing deuterated analogues of substrates using LAD, researchers can measure the KIE and gain insights into the transition state of a reaction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A strategy for evaluation of isotopic enrichment and structural integrity of deuterium labelled compounds by using HR-MS and NMR - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. CAS 14128-54-2: Lithium aluminum deuteride | CymitQuimica [cymitquimica.com]
- 4. strem.com [strem.com]
- 5. Lithium aluminum deuteride min. 98%, isotopic purity min. 98% 14128-54-2 | Chempure [chempure.in]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. cphi-online.com [cphi-online.com]
- 8. Lithium aluminum deuteride, min. 98%, isotopic purity min. 90%-景明化工股份有限公司 [echochemical.com]
- 9. 14128-54-2 · Lithium aluminum deuteride, min. 98%, isotopic purity min. 98% · Lithium aluminum deuteride, min. 98%, isotopic purity min. 98% 【詳細情報】 | 試薬-富士フイルム和光純薬 [labchem-wako.fujifilm.com]
- 10. Lithium aluminum deuteride (D₂ 98%) - Cambridge Isotope Laboratories, DLM-356-PK [isotope.com]
- 11. researchgate.net [researchgate.net]
- 12. Preparation of Lithium Aluminum Hydride - [www.rhodium.ws] [chemistry.mdma.ch]
- 13. pubs.acs.org [pubs.acs.org]
- 14. researchgate.net [researchgate.net]
- 15. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Fundamental Properties of Lithium Aluminum Deuteride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032165#fundamental-properties-of-lithium-aluminum-deuteride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com